

patient subgroups where the RR6 model is less effective

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Compound of Interest

Compound Name: RR6

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RR6 Model Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing the **RR6** model for prognosticating outcomes in myelofibrosis (MF) patients treated with ruxolitinib.

Troubleshooting Guides and FAQs

Q1: We are observing inconsistencies in risk stratification for patients who appear clinically stable. In which patient subgroups might the **RR6** model be less effective?

A1: The **RR6** model is a valuable prognostic tool, but its effectiveness can vary in certain patient subgroups. Researchers should be aware of the following scenarios where the model's predictive power may be attenuated:

- **Low- and Intermediate-Risk Patients:** Studies have indicated that the **RR6** model may not effectively discriminate between low-risk and intermediate-risk patient groups.^{[1][2][3]} While the model is robust in identifying high-risk patients with poor survival, the distinction between the lower-risk categories can be less precise.^{[1][3]} For instance, one validation study found no significant difference in overall survival between the low-risk and intermediate-risk cohorts

as defined by the **RR6** model.[1][3] More recent research has led to the development of the **iRR6** model, specifically refined for intermediate-1 risk patients, which provides better stratification within this subgroup.[4][5][6]

- Patients with Specific Molecular Mutations: The **RR6** model is based on clinical variables. Its performance can be enhanced by integrating molecular data.[3][7] Patients harboring certain mutations may have outcomes not fully captured by the **RR6** model alone.
 - High Molecular Risk (HMR) Mutations: Patients with mutations in genes such as ASXL1, EZH2, IDH1/2, and SRSF2 (often referred to as HMR mutations) may have a worse prognosis that is not fully accounted for by the clinical parameters of the **RR6** model.[3][7]
 - RAS Pathway Mutations: Mutations in the RAS pathway (e.g., NRAS, KRAS, CBL) are also independent predictors of reduced overall survival and may diminish the prognostic accuracy of the **RR6** model when used in isolation.[3][7]
- Patients with Post-Polycythemia Vera Myelofibrosis (post-PV MF): Some evidence suggests that the **RR6** model's performance may differ in patients with secondary myelofibrosis. One study highlighted that high-risk patients with post-PV MF had a significantly increased risk of mortality, indicating that this subgroup may represent a particularly vulnerable population where the model's predictions of poor outcome are highly relevant.[8]

Q2: A patient in our study has a high-risk **RR6** score but appears to be responding well to ruxolitinib based on symptom improvement. How should we interpret this?

A2: While symptom improvement is a positive clinical sign, the **RR6** model is designed to predict long-term overall survival based on a combination of factors, not just symptomatic response. The high-risk score in the **RR6** model is a strong predictor of inferior survival, even if short-term benefits are observed. It is important to consider that the **RR6** model incorporates ruxolitinib dose, spleen response, and transfusion needs, which collectively provide a more comprehensive prognostic picture than symptom scores alone. Clonal evolution is more frequent in patients with a high-risk **RR6** score, which may underlie the disconnect between initial symptom response and long-term survival.[2][3][7]

Q3: Can the **RR6** model be used for patients who are not treated with ruxolitinib?

A3: No, the **RR6** model is specifically designed and validated for myelofibrosis patients undergoing treatment with the JAK1/JAK2 inhibitor ruxolitinib. The model's predictive variables, including ruxolitinib dosage and response to the drug (spleen size reduction), are inherently linked to this specific therapy. Applying the model to patients on other treatments would not be appropriate and would yield unreliable results.

Data Presentation

Table 1: Performance of the **RR6** Model in Different Risk Subgroups

Risk Category	Median Overall Survival (OS) from 6 months	5-Year OS Rate	Hazard Ratio (HR) for Mortality (vs. Low Risk)
Low Risk	Not Reached	72.0%	-
Intermediate Risk	61 - 80 months	74.4%	2.8
High Risk	22 - 50 months	57.4%	5.0

Data compiled from multiple validation studies. Actual values may vary slightly between studies.[\[1\]](#)[\[4\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Table 2: Impact of Molecular Markers on Prognosis in Ruxolitinib-Treated Patients

Molecular Marker	Hazard Ratio (HR) for Reduced Overall Survival
>1 HMR Mutation	2.5
RAS Pathway Mutation	6.1
Unfavorable Karyotype	3.2

These molecular markers are independent predictors of reduced survival and can refine the prognostic information provided by the **RR6** model.[\[3\]](#)[\[7\]](#)

Experimental Protocols

Protocol 1: Assessment of Palpable Spleen Length

Objective: To standardize the measurement of palpable spleen length below the left costal margin (LCM) for use in the **RR6** model.

Procedure:

- **Patient Positioning:** The patient should be in a supine position with knees flexed to relax the abdominal muscles.
- **Palpation Technique:** Begin palpation in the right lower quadrant and move diagonally towards the left upper quadrant. The spleen tip is often best felt during deep inspiration.
- **Measurement:** Once the spleen tip is identified, its distance in centimeters from the LCM is measured using a measuring tape.
- **Consistency:** To ensure consistency across measurements, the same technique and patient positioning should be used at baseline, 3-month, and 6-month assessments.
- **Imaging Confirmation:** For progressive disease, a palpable spleen of ≥ 5 cm below the LCM should be confirmed by CT or MRI showing a $\geq 25\%$ increase in spleen volume from baseline.[\[12\]](#)

Protocol 2: Determination of Red Blood Cell (RBC) Transfusion Requirement

Objective: To accurately document RBC transfusion need as a variable for the **RR6** model.

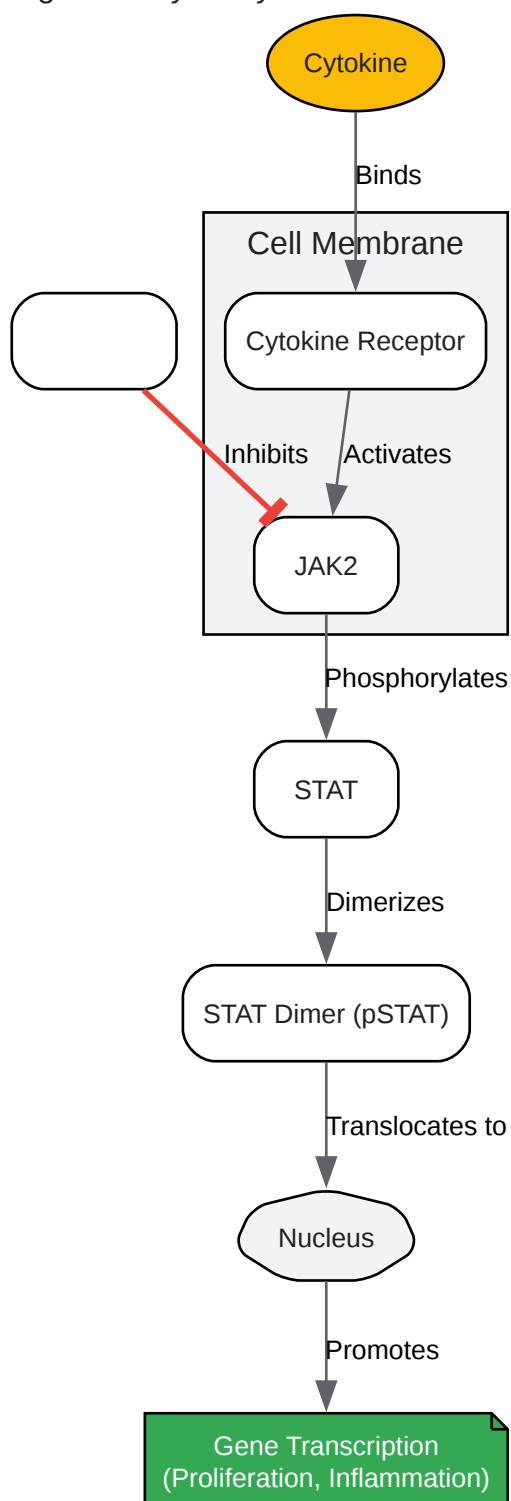
Procedure:

- **Data Collection:** At baseline, 3 months, and 6 months, meticulously record the number of RBC units transfused in the preceding period.
- **Definition of Transfusion Dependence:** Transfusion dependence at baseline is defined as receiving ≥ 2 units of RBCs in the 12 weeks prior to the first dose of ruxolitinib.[\[13\]](#)
- **On-Study Assessment:** For the 3- and 6-month time points, document any RBC transfusions received since the last assessment.

- **RR6 Model Input:** The **RR6** model considers transfusion need at 3 and/or 6 months, and at all three time points (baseline, 3 months, and 6 months) as separate risk factors.[9]

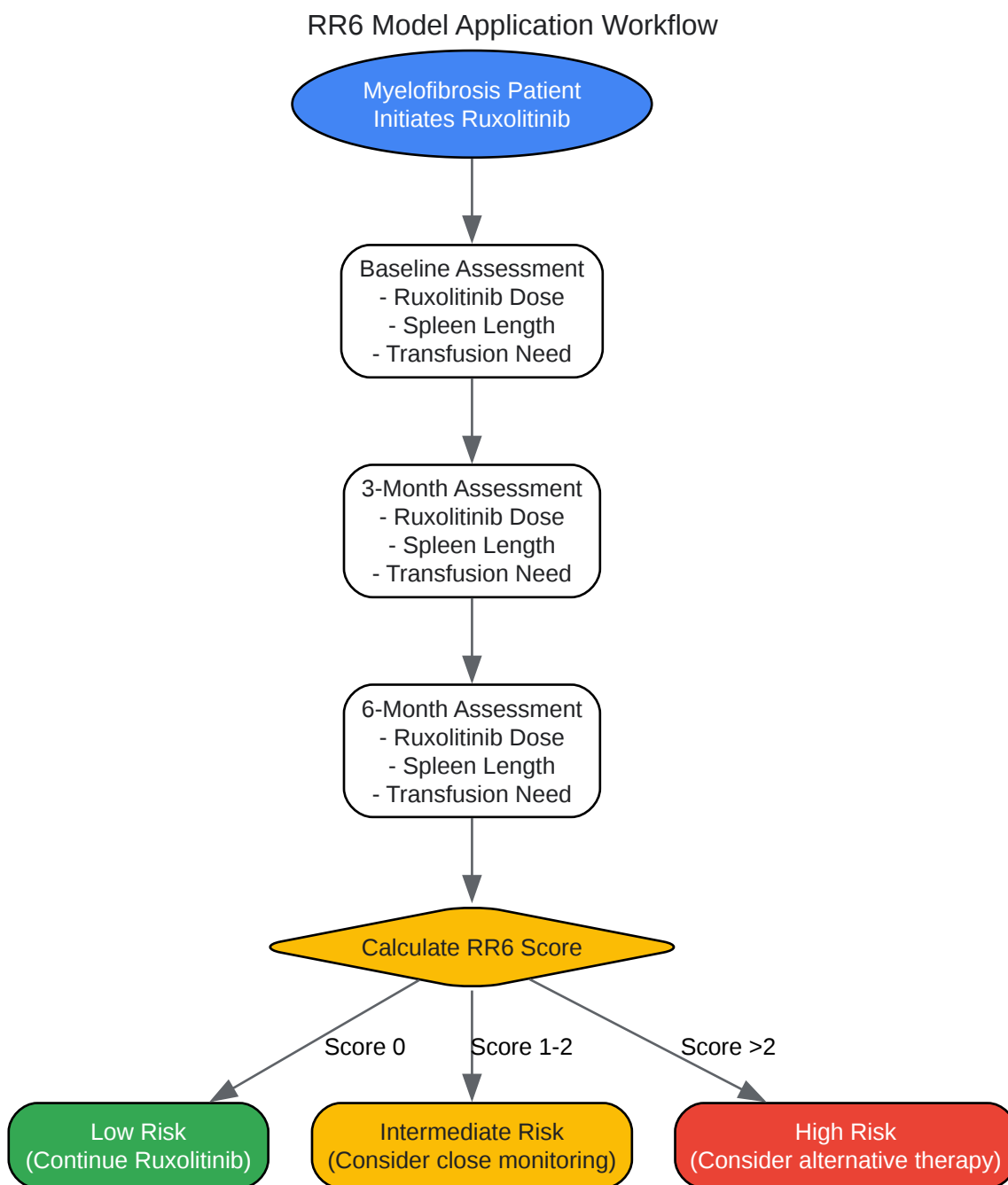
Mandatory Visualization

JAK-STAT Signaling Pathway in Myelofibrosis and Ruxolitinib Inhibition



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Caption: JAK-STAT signaling and ruxolitinib's mechanism of action.



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Caption: Clinical workflow for applying the **RR6** prognostic model.

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References

- [1. flore.unifi.it](https://flore.unifi.it) [flore.unifi.it]
- [2. Validation and molecular integration of the RR6 model to predict survival after 6 months of therapy with ruxolitinib | Haematologica](#) [haematologica.org]
- [3. Validation and molecular integration of the RR6 model to predict survival after 6 months of therapy with ruxolitinib | Haematologica](#) [haematologica.org]
- [4. researchgate.net](https://researchgate.net) [researchgate.net]
- [5. Revised "iRR6" model in intermediate-1 risk myelofibrosis patients treated with ruxolitinib - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [6. ajmc.com](https://ajmc.com) [ajmc.com]
- [7. pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
- [8. RR6 prognostic model provides information about survival for myelofibrosis treated with ruxolitinib: validation in a real-life cohort - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [9. ashpublications.org](https://ashpublications.org) [ashpublications.org]
- [10. ajmc.com](https://ajmc.com) [ajmc.com]
- [11. A prognostic model to predict survival after 6 months of ruxolitinib in patients with myelofibrosis - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [12. mpnconnect.com](https://mpnconnect.com) [mpnconnect.com]
- [13. ClinicalTrials.gov](https://clinicaltrials.gov) [clinicaltrials.gov]
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